

In-depth Technical Guide on Dioctyl Phenylphosphonate (DOPP)

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Compound of Interest

Compound Name: *Dioctyl phenylphosphonate*

Cat. No.: *B154929*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive review of **dioctyl phenylphosphonate** (DOPP), a versatile organophosphorus compound. The information presented herein is intended for researchers, scientists, and professionals in drug development and material science, focusing on its synthesis, core applications, and relevant experimental methodologies. While phosphonates as a class are significant in medicinal chemistry, this guide will focus on the established, non-pharmaceutical applications of DOPP where detailed scientific literature is available.

Core Properties of Dioctyl Phenylphosphonate

Dioctyl phenylphosphonate (CAS No. 1754-47-8) is a colorless to pale yellow liquid. It is primarily recognized for its role as a plasticizer and a key component in the fabrication of ion-selective electrodes.^[1]

Property	Value
Molecular Formula	C22H39O3P
Molecular Weight	382.52 g/mol
Density	0.967 g/mL at 25 °C
Boiling Point	207 °C at 4 mmHg
Refractive Index	n _{20/D} 1.478
Flash Point	113 °C (closed cup)

Synthesis of Dioctyl Phenylphosphonate

The synthesis of **dioctyl phenylphosphonate** can be achieved through several methods, with the esterification of phenylphosphonic acid being a prominent route. The Michaelis-Arbuzov reaction represents a fundamental principle in the formation of the carbon-phosphorus bond central to this compound.

Experimental Protocol: Microwave-Assisted Direct Esterification

A contemporary and efficient method for the synthesis of **dioctyl phenylphosphonate** is the microwave-assisted direct esterification of phenylphosphonic acid with octanol. This method, as described in the work of Keglevich et al. (2019), offers high conversion rates and yields.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Materials:

- Phenylphosphonic acid
- Octanol
- 1-butyl-3-methylimidazolium tetrafluoroborate ([bmim][BF₄]) (as catalyst)
- Microwave reactor

Procedure:

- A mixture of phenylphosphonic acid and a 15-fold molar excess of octanol is prepared.
- 10% of [bmim][BF₄] is added to the mixture as a catalyst.
- The reaction mixture is irradiated in a microwave reactor at 180 °C for 45 minutes.
- Upon completion, the product is isolated and purified.

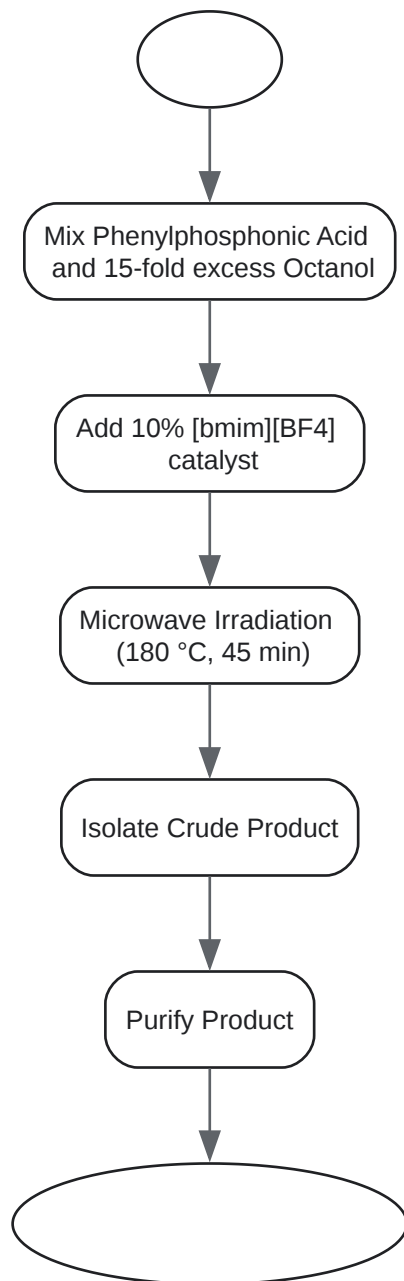
Quantitative Data for Synthesis

The following table summarizes the quantitative data for the microwave-assisted direct esterification of phenylphosphonic acid with octanol, based on the findings of Keglevich et al. (2019).[\[2\]](#)[\[3\]](#)[\[4\]](#)

Reactants	Molar Ratio (Acid:Alcohol)	Catalyst	Temperature (°C)	Time (min)	Conversion (%)	Yield of Diethyl Phenylphosphonate (%)
Phenylphosphonic Acid, Octanol	1:15	[bmim][BF ₄]	180	45	100	90

Logical Workflow for Synthesis

Workflow for the Synthesis of Dioctyl Phenylphosphonate



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Caption: Workflow for the synthesis of **dioctyl phenylphosphonate**.

Application in Ion-Selective Electrodes

A significant application of **dioctyl phenylphosphonate** is its use as a plasticizer in the fabrication of poly(vinyl chloride) (PVC) matrix membranes for ion-selective electrodes (ISEs). These sensors are utilized for the potentiometric determination of various ions. Notably, DOPP has been employed in the development of a uranyl ion-selective sensor.^{[1][5]}

Experimental Protocol: Fabrication of a Uranyl Ion-Selective PVC Membrane Electrode

The following protocol is based on the work of Hassan et al. (2014) for the preparation of a uranyl ion-selective electrode.^[5]

Materials:

- High molecular weight poly(vinyl chloride) (PVC)
- **Dioctyl phenylphosphonate** (DOPP) as a plasticizer
- Dibutyl butyl phosphonate (DBBP) as an ionophore
- Potassium tetrakis(4-chlorophenyl)borate (KTpClPB) as an anionic additive
- Tetrahydrofuran (THF)

Procedure:

- A membrane solution is prepared by dissolving 32.5 mg of PVC, 65.0 mg of DOPP, 2.0 mg of DBBP, and 0.5 mg of KTpClPB in approximately 5 mL of THF.
- The resulting solution is thoroughly mixed and poured into a glass ring placed on a glass plate.
- The solvent is allowed to evaporate slowly at room temperature for 24 hours to form a transparent membrane.
- A disc of the membrane (approximately 5 mm in diameter) is cut and glued to the end of a PVC tube.

- The tube is filled with an internal reference solution (e.g., $1.0 \times 10^{-3} \text{ mol L}^{-1}$ uranyl nitrate).
- An Ag/AgCl wire is inserted into the internal solution to act as the internal reference electrode.
- The electrode is conditioned by soaking in a $1.0 \times 10^{-3} \text{ mol L}^{-1}$ uranyl nitrate solution for at least 24 hours before use.

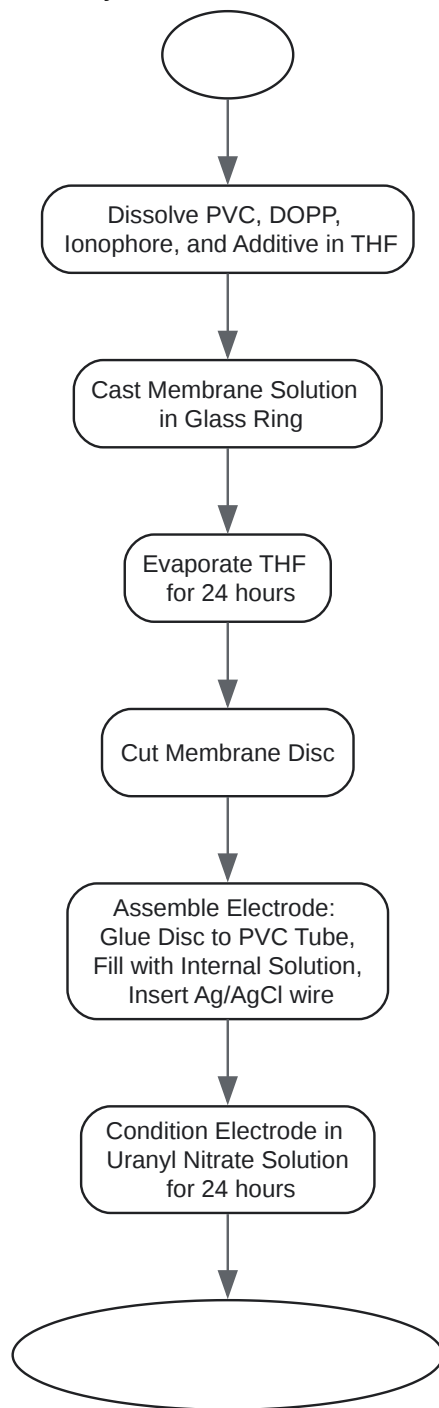
Quantitative Data for Uranyl Ion-Selective Electrode Performance

The performance of the uranyl ion-selective electrode using DOPP as a plasticizer is summarized in the table below, based on data from Hassan et al. (2014).[\[5\]](#)

Parameter	Value
Ionophore	Dibutyl butyl phosphonate (DBBP)
Plasticizer	Diethyl phenylphosphonate (DOPP)
Linear Concentration Range	$5.0 \times 10^{-6} - 1.0 \times 10^{-1} \text{ mol L}^{-1}$
Nernstian Slope	28.6 mV/decade
pH Range	2.1 – 3.4
Response Time	~30 seconds

Logical Workflow for Ion-Selective Electrode Fabrication

Workflow for Uranyl Ion-Selective Electrode Fabrication



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Caption: Workflow for the fabrication of a uranyl ion-selective electrode.

Role as a Plasticizer in PVC

Diethyl phenylphosphonate is utilized as a plasticizer in PVC formulations. Plasticizers are additives that increase the flexibility, workability, and distensibility of the polymer. While extensive quantitative data on the mechanical and thermal properties of PVC specifically plasticized with DOPP is not readily available in the reviewed literature, its function is analogous to other common plasticizers like diethyl phthalate (DEP). The addition of a plasticizer generally leads to a decrease in tensile strength and an increase in the elongation at break of the PVC material.[6][7][8]

Conclusion

Diethyl phenylphosphonate is a compound with well-established applications in material science, particularly as a plasticizer in PVC and as a critical component in the fabrication of ion-selective electrodes. Its synthesis can be efficiently achieved through modern techniques such as microwave-assisted direct esterification. While the broader class of phosphonates holds significant interest in drug development, the specific utility of DOPP has been demonstrated in the field of analytical chemistry and polymer science. Further research into the quantitative effects of DOPP on the mechanical and thermal properties of PVC would be beneficial for a more comprehensive understanding of its performance as a plasticizer.

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